

# 3-Ethylhexane molecular formula and molecular weight

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## Compound of Interest

Compound Name: **3-Ethylhexane**

Cat. No.: **B044089**

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## An In-depth Technical Guide to 3-Ethylhexane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Ethylhexane**, alongside a detailed, representative experimental protocol for its analysis. This document is intended to serve as a valuable resource for professionals in research and development.

## Core Chemical Properties

**3-Ethylhexane** is an isomer of octane, belonging to the alkane class of hydrocarbons. Its structure consists of a six-carbon hexane chain with an ethyl group attached to the third carbon atom.

The molecular formula for **3-Ethylhexane** is C<sub>8</sub>H<sub>18</sub>.<sup>[1][2][3][4][5]</sup> Its molecular weight is approximately 114.23 g/mol .<sup>[1][3]</sup> Other identifiers include the CAS Registry Number 619-99-8.  
<sup>[1][2][5]</sup>

## Summary of Quantitative Data

The following table summarizes key quantitative data for **3-Ethylhexane** for easy reference and comparison.

Property	Value
Molecular Formula	C8H18 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	114.23 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Molar Mass	114.23 g/mol <a href="#">[4]</a>
Boiling Point	118.54°C <a href="#">[4]</a>
Density	0.7100 g/cm³ <a href="#">[4]</a>
CAS Registry Number	619-99-8 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This section details a standard protocol for the identification and quantification of **3-Ethylhexane** in a liquid sample. This method is widely applicable in quality control, environmental analysis, and chemical research.

Objective: To identify and quantify **3-Ethylhexane** in a sample using GC-MS.

Materials:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Capillary Column (e.g., DB-5ms, 30m x 0.25mm ID, 0.25µm film thickness)
- Helium (carrier gas), purity ≥ 99.999%
- **3-Ethylhexane** standard, ≥ 99% purity
- Solvent (e.g., Hexane or Pentane, HPLC grade)
- Volumetric flasks, pipettes, and autosampler vials

Procedure:

- Standard Preparation:

1. Prepare a stock solution of 1000 µg/mL of **3-Ethylhexane** in the chosen solvent.
2. Perform serial dilutions to create a set of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL).

- Sample Preparation:
  1. If the sample is complex, perform a liquid-liquid extraction or solid-phase microextraction (SPME) to isolate volatile organic compounds.
  2. Dilute the sample with the solvent to ensure the concentration of **3-Ethylhexane** falls within the calibration range.
- GC-MS Instrument Setup:
  - Inlet Temperature: 250°C
  - Injection Mode: Splitless (or split, depending on concentration)
  - Injection Volume: 1 µL
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 2 minutes.
    - Ramp: Increase to 150°C at a rate of 10°C/minute.
    - Hold at 150°C for 5 minutes.
  - Carrier Gas Flow (Helium): 1.0 mL/minute (constant flow).
  - MS Transfer Line Temperature: 280°C
  - Ion Source Temperature: 230°C
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Scan Range: 35-200 m/z.

- Analysis Sequence:

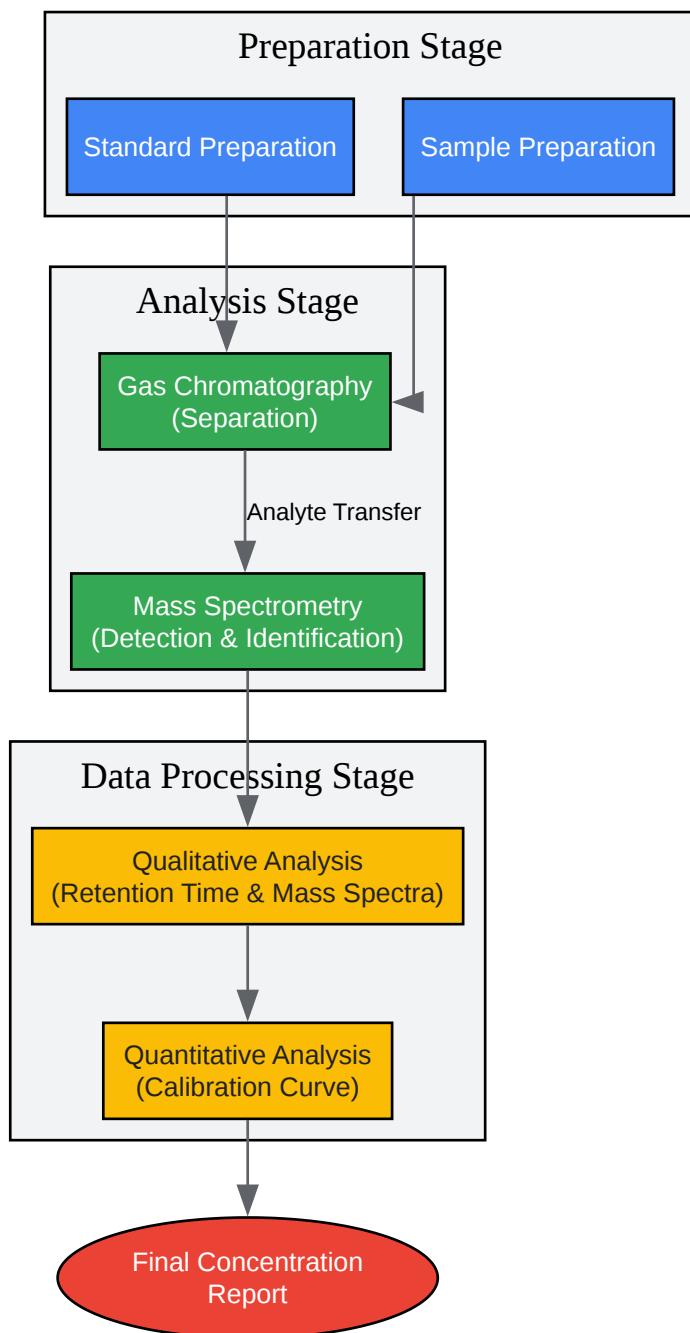
1. Run a solvent blank to check for system contamination.
2. Inject the calibration standards in order of increasing concentration.
3. Inject the prepared samples.

- Data Analysis:

1. Identify the **3-Ethylhexane** peak in the chromatogram based on its retention time, which should be consistent with the standard.
2. Confirm the identity by comparing the mass spectrum of the peak with a reference library (e.g., NIST). Key fragments for C<sub>8</sub>H<sub>18</sub> isomers should be present.
3. Generate a calibration curve by plotting the peak area against the concentration of the standards.
4. Quantify the amount of **3-Ethylhexane** in the samples using the regression equation from the calibration curve.

## Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the GC-MS analysis of **3-Ethylhexane** as described in the experimental protocol.



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Caption: Workflow for the GC-MS analysis of **3-Ethylhexane**.

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## References

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